

Experimental Identification and Validation of PIK-75 and RAC3

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Compound Focus: Pik-75

CAS No.: 945619-31-8

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The interaction between **PIK-75** and RAC3 was identified through a multi-step research process focused on bladder cancer. The table below outlines the key experimental protocols and findings.

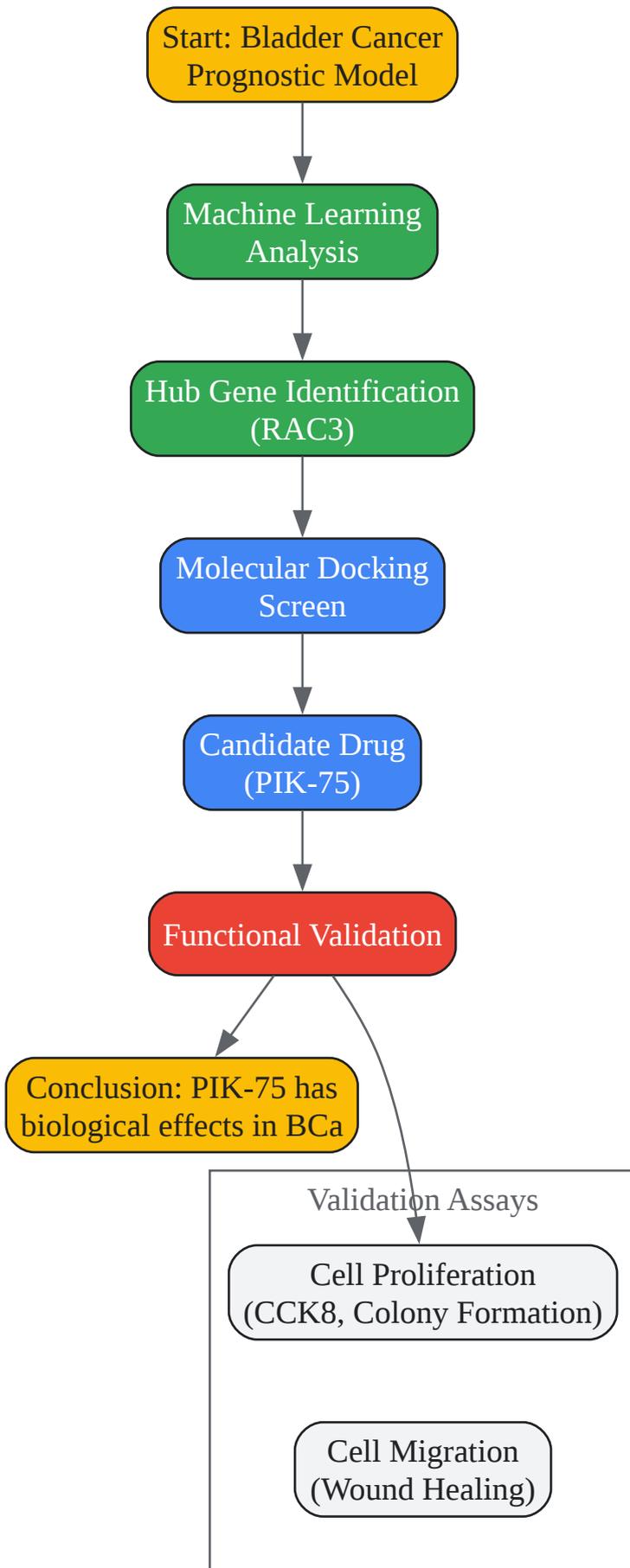
Experimental Stage	Methodology	Key Findings / Purpose
Target Identification	Six machine learning algorithms were applied to a 13-gene prognostic signature to identify the most critical gene, RAC3 , as a hub gene [1] [2].	To screen and determine the most significant gene related to gemcitabine resistance in bladder cancer for further investigation.
Ligand Discovery	Molecular docking was used to screen for small molecule drugs that could potentially bind to RAC3 [1] [2].	To computationally predict and identify PIK-75 as a candidate compound that binds to the RAC3 protein.

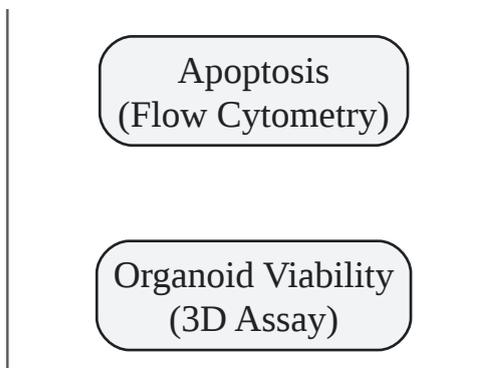
| **Functional Validation** | A series of cell-based and biochemical assays were conducted, including: • **CCK8 & Colony formation assays:** To assess cell proliferation. • **Wound healing assay:** To measure cell migration. • **Flow cytometry analysis of apoptosis:** To quantify cell death. • **3D cell viability assay on organoids:** To evaluate drug efficacy in a more physiologically relevant model [1] [2]. | Experiments on cell lines, organoids, and animal models validated that **PIK-75** exerts biological effects (inhibiting proliferation, migration, etc.) in bladder cancer, confirming the functional relevance of the predicted interaction. |

It is important to note that while the functional effects of **PIK-75** were confirmed, the available study did not report a classical, quantitative binding affinity measured by techniques such as Isothermal Titration Calorimetry (ITC) or Surface Plasmon Resonance (SPR) for this specific pair [1] [2].

Research Workflow Diagram

The following diagram illustrates the overall workflow from the initial analysis to the functional confirmation of the **PIK-75** and RAC3 interaction.





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References

1. Deciphering the prognostic features of bladder cancer ... [pmc.ncbi.nlm.nih.gov]
2. Deciphering the prognostic features of bladder cancer through... [cancerbiomedcentral.com]

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